

Guaiacin: A Technical Overview of an Aryltetralin Lignan

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Guaiacin, a naturally occurring aryltetralin lignan, has garnered scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of **Guaiacin**, focusing on its classification, physicochemical properties, and biological functions. Detailed experimental protocols for its isolation and biological evaluation are presented, alongside a discussion of its potential modulation of cellular signaling pathways. This document aims to serve as a foundational resource for researchers engaged in the study and development of **Guaiacin** and related compounds.

Classification and Chemical Structure

Guaiacin is classified as an aryltetralin lignan, a class of secondary metabolites characterized by a 1-phenyltetralin skeleton.[1] Lignans, in general, are formed by the oxidative coupling of two coniferyl alcohol molecules or their equivalents. The specific stereochemistry of **Guaiacin** contributes to its unique biological activity.

The IUPAC name for **Guaiacin** is (6R,7S,8S)-8-(4-hydroxy-3-methoxyphenyl)-3-methoxy-6,7-dimethyl-5,6,7,8-tetrahydronaphthalen-2-ol.[2][3] It possesses three defined atom stereocenters.[2][4]

Table 1: Chemical and Physical Properties of Guaiacin

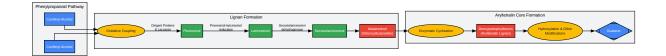


| Property | Value | Source |
|------------------------------|--|-----------|
| Molecular Formula | C20H24O4 | [1][2][4] |
| Molecular Weight | 328.4 g/mol | [2][4] |
| Physical State | Solid at room temperature | [2] |
| Boiling Point | 484.5 ± 45.0 °C at 760 mmHg | [2] |
| Density | 1.2 ± 0.1 g/cm ³ | [2] |
| LogP | 4.06 - 4.5 | [2] |
| Hydrogen Bond Donor Count | 2 | [2] |
| Hydrogen Bond Acceptor Count | 4 | [2] |
| Rotatable Bond Count | 3 | [2] |
| Solubility | Soluble in DMSO; potentially soluble in water, ethanol, or DMF | [2] |
| Stability | Stable at ambient temperature for a few days | [2] |

Biosynthesis of Aryltetralin Lignans

The biosynthesis of aryltetralin lignans like **Guaiacin** begins with the oxidative coupling of two coniferyl alcohol units.[5] This process leads to the formation of various lignan precursors. While the specific enzymatic steps for **Guaiacin** are not fully elucidated, a generalized pathway for aryltetralin lignans provides a representative model. Dibenzylbutanolides are recognized as key precursors in the formation of the aryltetralin skeleton.[6]





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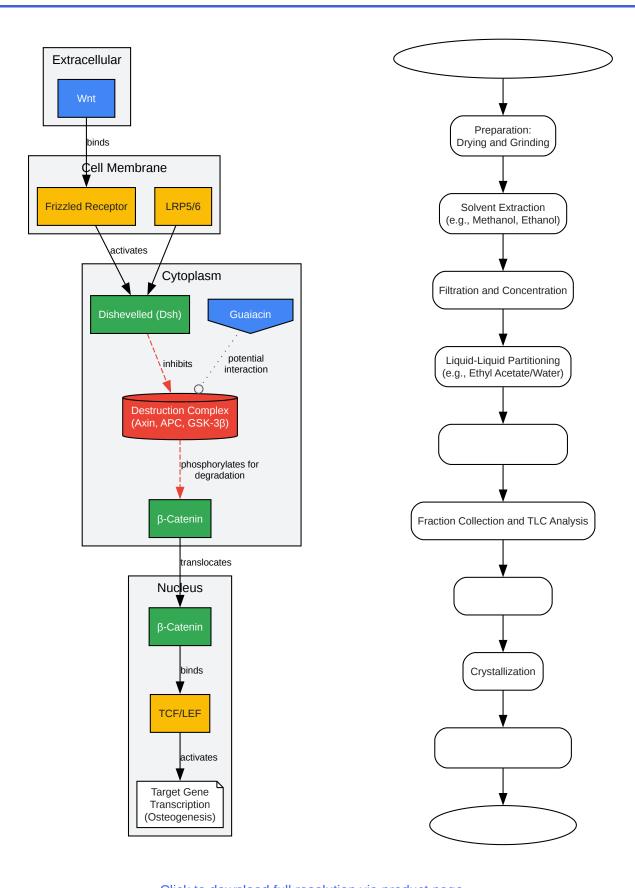
Generalized biosynthetic pathway of aryltetralin lignans.

Biological Activities and Signaling Pathways

Guaiacin exhibits several notable biological activities. It has been shown to significantly increase alkaline phosphatase activity and promote osteoblast differentiation, suggesting its potential in bone metabolism and for conditions like osteoporosis.[2][7] Additionally, (+)-**Guaiacin** demonstrates potent in vitro activity on platelet-activating factors, which could have implications for cardiovascular health and inflammatory conditions.[2] While not extensively studied, as a lignan, **Guaiacin** may also possess antioxidant, anti-inflammatory, and anticancer properties.

The mechanism of action for its effects on osteogenesis may involve the Wnt/β-Catenin signaling pathway, a critical pathway in cell differentiation and proliferation.[2]





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